

Essential Safety and Handling Protocols for CPI-455 Hydrochloride

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Compound of Interest

Compound Name: CPI-455 hydrochloride

Cat. No.: B2875741

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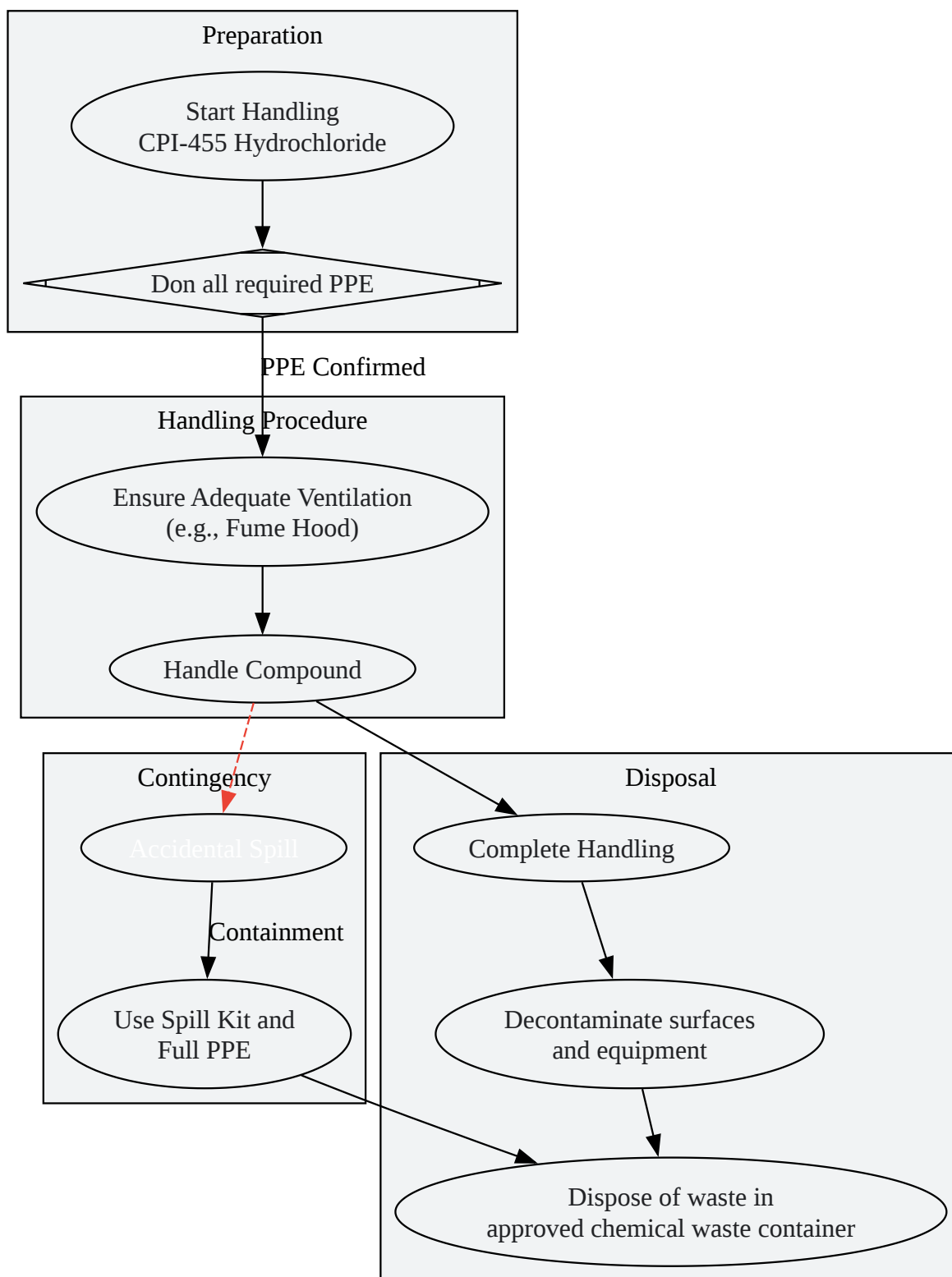
For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate and essential safety, operational, and disposal guidance for **CPI-455 hydrochloride**, a specific, pan-KDM5 inhibitor.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

When handling **CPI-455 hydrochloride**, a comprehensive approach to personal safety is critical. The following personal protective equipment is required to minimize exposure and ensure a safe laboratory environment.[\[4\]](#)

Summary of Required Personal Protective Equipment

Protection Type	Required Equipment	Specifications
Eye Protection	Safety goggles	Must be equipped with side-shields to protect against splashes. [4]
Hand Protection	Protective gloves	Use appropriate chemical-resistant gloves.
Skin and Body	Impervious clothing	A lab coat or other protective clothing that prevents skin contact. [4]
Respiratory	Suitable respirator	Use in well-ventilated areas. A respirator is necessary if ventilation is inadequate or when handling powders to avoid dust and aerosol formation. [4]



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Operational Plans

Handling:

- Avoid inhalation of dust and aerosols, as well as contact with eyes and skin.[\[4\]](#)
- All handling should be performed in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)
- Do not eat, drink, or smoke in areas where the compound is handled.[\[4\]](#)
- Wash hands thoroughly after handling the substance.[\[4\]](#)

Storage: Proper storage is crucial to maintain the stability and integrity of **CPI-455 hydrochloride**.

Form	Storage Temperature	Duration
Powder	-20°C	As specified by the supplier.
In Solvent	-80°C	Up to 6 months. [2]
In Solvent	-20°C	Up to 1 month. [2]

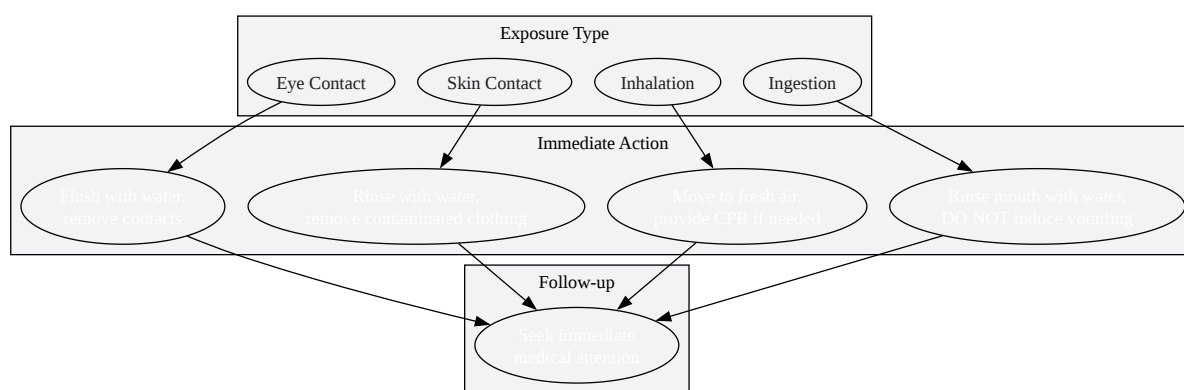
- Keep the container tightly sealed in a cool, well-ventilated area.[\[4\]](#)
- Protect from direct sunlight and sources of ignition.[\[4\]](#)

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, immediate action is necessary.

- Accidental Release: Evacuate the area and ensure adequate ventilation.[\[4\]](#) Use full personal protective equipment to contain and clean up the spill.[\[4\]](#) Absorb solutions with a liquid-binding material like diatomite.[\[4\]](#) Decontaminate surfaces by scrubbing with alcohol.[\[4\]](#)
- Eye Contact: Immediately flush eyes with large amounts of water, removing contact lenses if present.[\[4\]](#) Seek prompt medical attention.[\[4\]](#)

- Skin Contact: Rinse the affected skin area thoroughly with water.[4] Remove contaminated clothing and seek medical advice.[4]
- Inhalation: Move the individual to fresh air.[4] If breathing is difficult, administer cardiopulmonary resuscitation (CPR).[4]
- Ingestion: Wash out the mouth with water.[4] Do not induce vomiting and call a physician.[4]



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Disposal Plan

All waste materials contaminated with **CPI-455 hydrochloride** must be disposed of in accordance with institutional, local, and national regulations for chemical waste.

- Waste Disposal: Dispose of the contents and container at an approved waste disposal plant.
[4]

- Environmental Precautions: Prevent the product from entering drains, water courses, or the soil.[4] In case of spillage, collect the spillage to avoid environmental contamination.[4]

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